

Application Note: Preparation of ML241 Stock Solution in DMSO

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Compound of Interest

Compound Name: ML241

Cat. No.: B15604105

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Introduction

ML241 is a potent and selective inhibitor of the ATPase p97 (VCP), with an IC₅₀ of approximately 100-110 nM.^{[1][2]} It plays a critical role in research related to the endoplasmic-reticulum-associated degradation (ERAD) pathway and has potential applications in oncology research.^{[1][2]} Accurate and consistent preparation of stock solutions is fundamental to achieving reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **ML241** due to its ability to dissolve both polar and nonpolar compounds and its miscibility with aqueous culture media.^{[2][3]} This document provides a detailed protocol for the preparation, storage, and handling of **ML241** stock solutions using DMSO.

Physicochemical Data and Solubility

A summary of the key physicochemical properties of **ML241** and DMSO is provided below. This data is essential for accurate calculations and proper handling.

| Property | ML241 | ML241 Hydrochloride | Dimethyl Sulfoxide (DMSO) |
|------------------|--|--|---------------------------------------|
| Chemical Formula | C ₂₃ H ₂₄ N ₄ O[2][4] | C ₂₃ H ₂₅ ClN ₄ O[5][6] | (CH ₃) ₂ SO[3] |
| Molecular Weight | 372.47 g/mol [2][4] | 408.93 g/mol [5][6] | 78.13 g/mol [3] |
| CAS Number | 1346528-06-0[2] | 2070015-13-1[1] | 67-68-5[3] |
| Appearance | Off-white solid[2] | Solid[1] | Colorless liquid[3] |
| Solubility | Soluble in DMSO[2] | Soluble in DMSO (≥40.9 mg/mL)[6] | Miscible with water[3] |
| Storage (Powder) | -20°C for up to 3 years[2][7] | -20°C[1][6] | Room temperature, well-ventilated[8] |

Note: Always refer to the Certificate of Analysis (CoA) provided by the supplier for lot-specific molecular weight and purity information. Use the appropriate molecular weight for your specific form of **ML241** (free base or hydrochloride salt).

Safety and Handling

3.1. ML241:

- As with any chemical reagent, handle **ML241** in a designated area, such as a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of powder or contact with skin and eyes.

3.2. Dimethyl Sulfoxide (DMSO):

- DMSO is an excellent solvent that can readily penetrate the skin and may carry dissolved substances with it.[8] Handle with extreme care.
- It is a combustible liquid; keep away from heat and open flames.[8]

- Use high-purity, anhydrous, sterile-filtered DMSO for preparing stock solutions to avoid contamination and ensure compound stability.[9]

Experimental Protocol: Preparation of a 10 mM ML241 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **ML241** (free base) in DMSO.

4.1. Materials and Equipment

- **ML241** powder (MW: 372.47 g/mol)
- Anhydrous, sterile DMSO (cell culture grade)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator water bath

4.2. Calculation To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

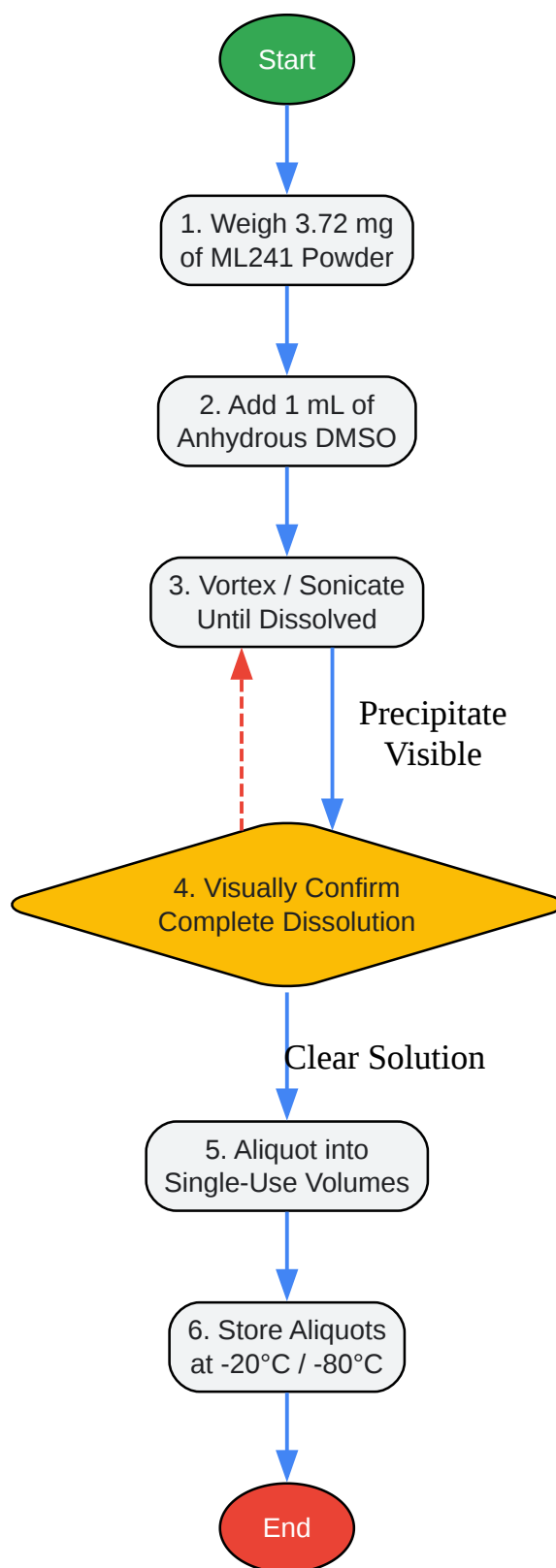
- For a 10 mM stock in 1 mL: $\text{Mass (mg)} = 10 \text{ mmol/L} \times (1 \text{ L} / 1000 \text{ mL}) \times 1 \text{ mL} \times 372.47 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g})$ Mass (mg) = 3.72 mg

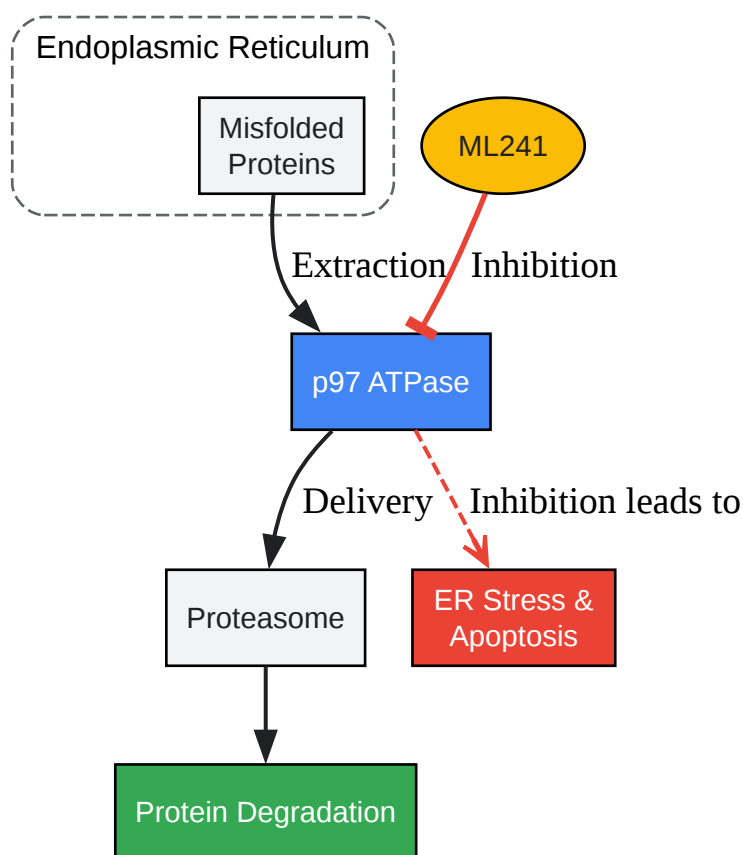
4.3. Step-by-Step Procedure

- **Tare Balance:** Place a sterile microcentrifuge tube on the analytical balance and tare it.
- **Weigh ML241:** Carefully weigh 3.72 mg of **ML241** powder directly into the tared tube. Record the exact weight.

- Add DMSO: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the **ML241** powder.
- Dissolve: Close the tube tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed.
- Gentle Warming (Optional): If the compound does not dissolve completely, gently warm the solution in a 37°C water bath for 5-10 minutes, followed by vortexing. Sonication can also be used to aid dissolution.
- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^{[7][9]}
- Label and Store: Clearly label each aliquot with the compound name (**ML241**), concentration (10 mM in DMSO), and preparation date. Store the aliquots at -20°C or -80°C, protected from light.^{[7][9]}

Workflow Diagram





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References

- 1. caymanchem.com [caymanchem.com]
- 2. ML241 | CAS 1346528-06-0 | Sun-shinechem [sun-shinechem.com]
- 3. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 4. biocompare.com [biocompare.com]
- 5. biocompare.com [biocompare.com]
- 6. raybiotech.com [raybiotech.com]

- 7. medchemexpress.cn [medchemexpress.cn]
- 8. quora.com [quora.com]
- 9. benchchem.com [benchchem.com]
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